

3-(Trifluoromethyl)benzamide molecular weight and formula

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Compound of Interest

Compound Name: 3-(Trifluoromethyl)benzamide

Cat. No.: B157546

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Technical Guide: 3-(Trifluoromethyl)benzamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Trifluoromethyl)benzamide is a fluorinated aromatic compound that serves as a crucial building block in medicinal chemistry and drug discovery. Its unique physicochemical properties, conferred by the trifluoromethyl group, make it an attractive scaffold for the synthesis of novel therapeutic agents. This technical guide provides an in-depth overview of the molecular characteristics, synthesis, and biological significance of **3-(Trifluoromethyl)benzamide** and its derivatives.

Molecular and Physicochemical Properties

3-(Trifluoromethyl)benzamide is a white solid at room temperature. The trifluoromethyl group significantly influences its electronic properties, lipophilicity, and metabolic stability, making it a valuable moiety in the design of bioactive molecules.

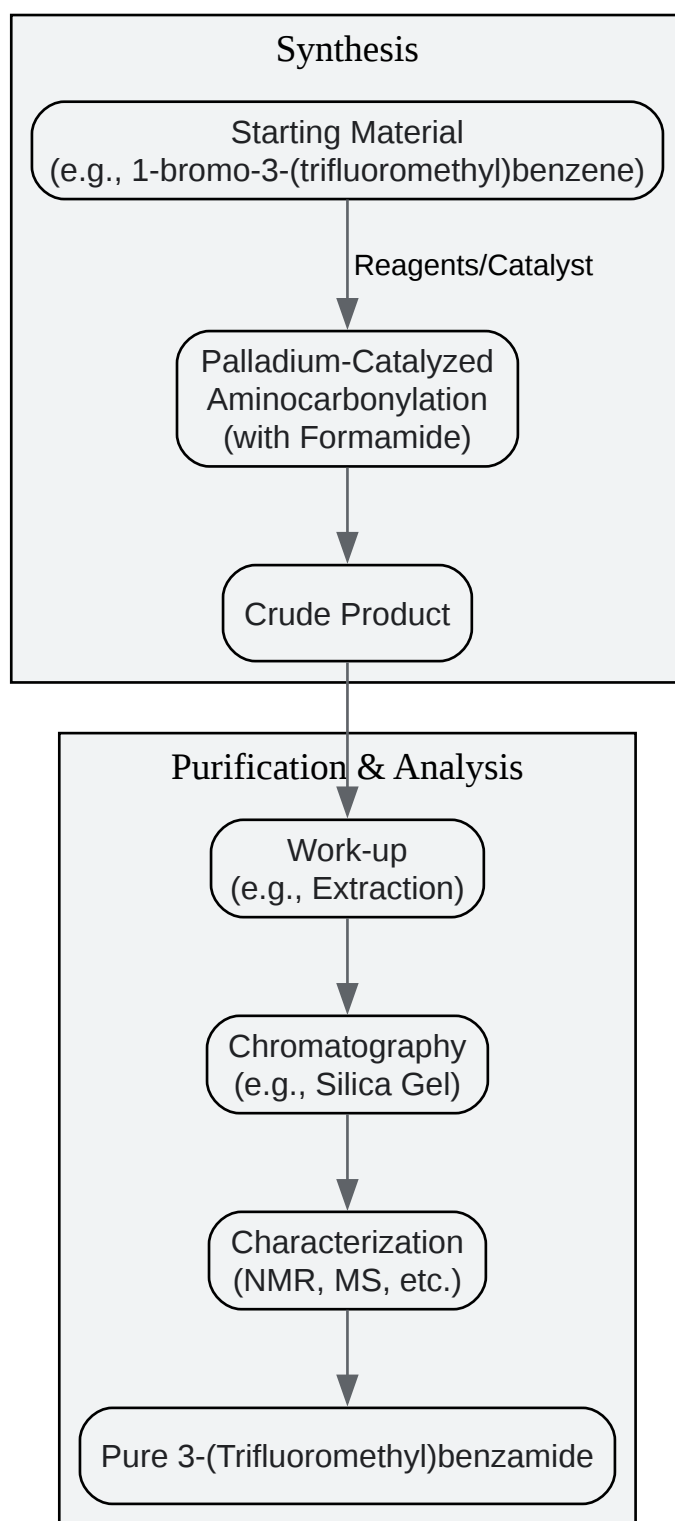
Property	Value	Source
Molecular Formula	C ₈ H ₆ F ₃ NO	[1]
Molecular Weight	189.13 g/mol	[1][2][3]
CAS Number	1801-10-1	[1][3]
Melting Point	124-127 °C	[3]
InChI Key	XBGXGCOLWCMVOI- UHFFFAOYSA-N	[2]

Synthesis and Experimental Protocols

The synthesis of **3-(Trifluoromethyl)benzamide** can be achieved through various methods. A common approach involves the aminocarbonylation of a corresponding aryl halide.

General Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **3-(Trifluoromethyl)benzamide**.



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Caption: A logical workflow for the synthesis and characterization of **3-(Trifluoromethyl)benzamide**.

Example Experimental Protocol: Palladium-Catalyzed Aminocarbonylation

This protocol is based on the general principle of palladium-catalyzed aminocarbonylation.

Materials:

- 1-bromo-3-(trifluoromethyl)benzene
- Formamide
- Palladium catalyst (e.g., Pd(OAc)₂)
- Ligand (e.g., Xantphos)
- Base (e.g., K₂CO₃)
- Solvent (e.g., Dioxane)
- Standard laboratory glassware and purification equipment

Procedure:

- In a reaction vessel, combine 1-bromo-3-(trifluoromethyl)benzene, formamide, palladium catalyst, ligand, and base in the appropriate solvent.
- Degas the mixture and then heat it under an inert atmosphere (e.g., nitrogen or argon) for the required reaction time.
- Monitor the reaction progress using a suitable analytical technique (e.g., TLC or GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Perform an aqueous work-up to remove inorganic salts and other water-soluble impurities. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude product.

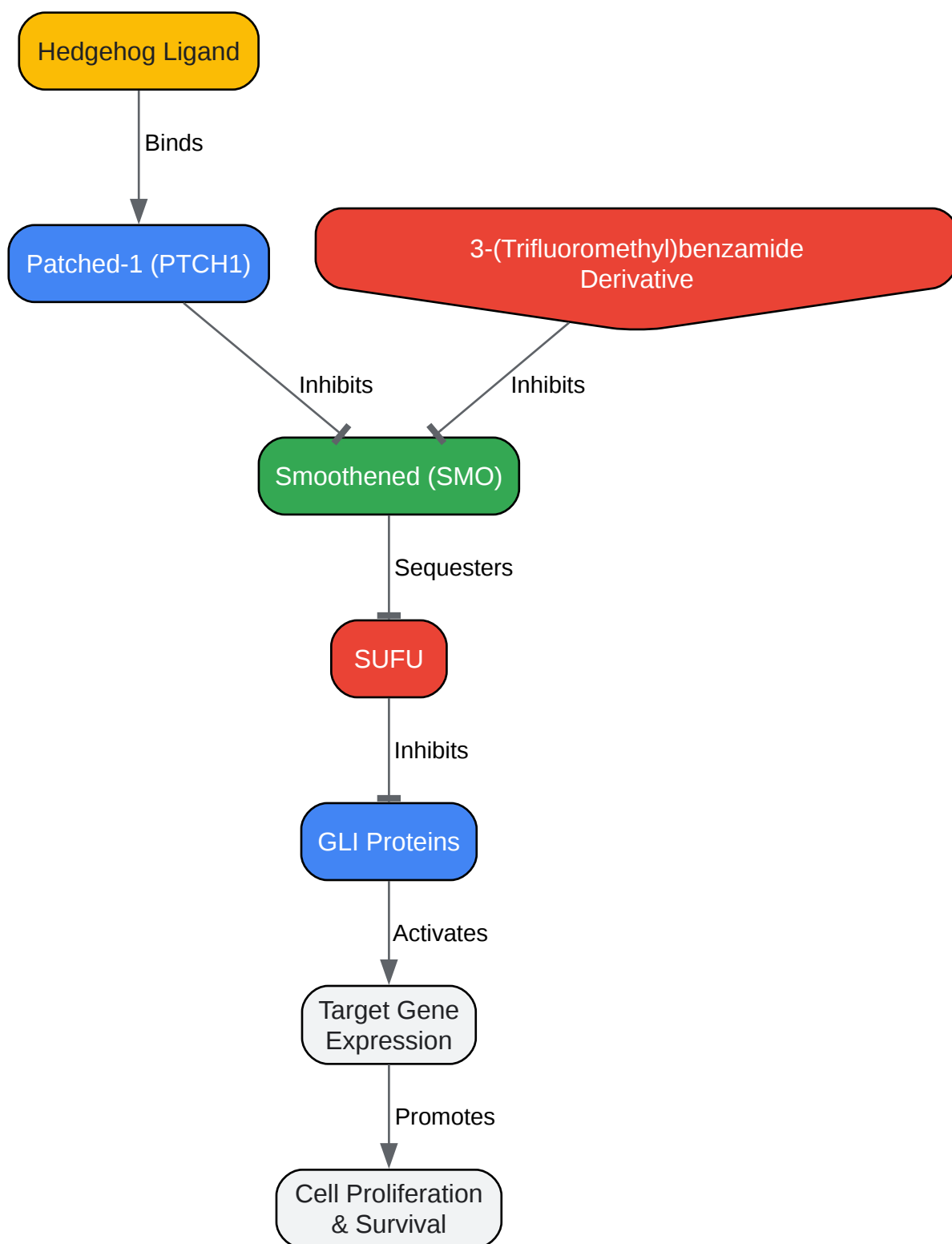
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate).
- Collect the fractions containing the pure product and concentrate to yield **3-(Trifluoromethyl)benzamide**.
- Characterize the final product using techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Biological Significance and Applications

3-(Trifluoromethyl)benzamide serves as a key intermediate in the synthesis of various biologically active compounds. Its derivatives have shown promise in several therapeutic areas.

Inhibition of the Hedgehog Signaling Pathway

Derivatives of **3-(Trifluoromethyl)benzamide** have been investigated as inhibitors of the Hedgehog (Hh) signaling pathway, which is implicated in certain types of cancer.



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Caption: The role of **3-(Trifluoromethyl)benzamide** derivatives as inhibitors of the Hedgehog signaling pathway.

Cholesteryl Ester Transfer Protein (CETP) Inhibition

Certain **3-(Trifluoromethyl)benzamide** derivatives have been identified as inhibitors of Cholesteryl Ester Transfer Protein (CETP), a target for the treatment of dyslipidemia.[4][5]

Compound Type	IC ₅₀	Reference
Benzylamino benzamide derivative	1.03 μ M	[4]
3,5-bis(Trifluoromethyl)benzylamino benzamide derivative	0.69 μ M	[5]

Conclusion

3-(Trifluoromethyl)benzamide is a versatile chemical entity with significant applications in the development of novel pharmaceuticals. Its unique structural and electronic properties make it a valuable scaffold for targeting various biological pathways. Further research into the synthesis and biological evaluation of its derivatives is likely to yield new therapeutic agents with improved efficacy and safety profiles.

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